

A Technical Guide to the Safe Handling of 2-Amino-N-ethylbenzenesulfonanilide

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Compound of Interest

Compound Name: 2-Amino-N-ethylbenzenesulfonanilide

Cat. No.: B1580896

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Executive Summary

This document provides a comprehensive technical guide on the safe handling, potential hazards, and emergency procedures for **2-Amino-N-ethylbenzenesulfonanilide** (CAS No. 81-10-7). As a compound possessing both an aromatic amine (aniline derivative) and a sulfonamide functional group, it requires careful management in a laboratory setting. The primary hazards identified are skin irritation, serious eye irritation, and potential respiratory irritation.[1][2][3] Adherence to the protocols outlined in this guide, including the mandatory use of engineering controls and appropriate personal protective equipment (PPE), is critical to mitigate risks and ensure personnel safety during research and development activities.

Section 1: Chemical Identification and Physicochemical Properties

Correctly identifying the compound is the foundational step for safety. The user-specified "**2-Amino-N-ethylbenzenesulfonanilide**" corresponds to the chemical structure 2-Amino-N-ethyl-N-phenylbenzenesulfonamide. It is crucial not to confuse this with a similar, but structurally different, compound "2-Amino-N-ethylbenzenesulfonamide" (CAS 98489-77-1).[4] All information herein pertains to the anilide compound.

Table 1: Physicochemical and Identification Data for **2-Amino-N-ethylbenzenesulfonanilide**

Property	Value	Source(s)
CAS Number	81-10-7	[1][2][3][5]
Molecular Formula	C ₁₄ H ₁₆ N ₂ O ₂ S	[1][6][7]
Molecular Weight	~276.36 g/mol	[1][7]
IUPAC Name	2-amino-N-ethyl-N-phenylbenzenesulfonamide	[1]
Synonyms	Benzenesulfonanilide, 2-amino-N-ethyl-; N-Ethyl-N-phenyl-o-aminobenzenesulfonamide	[1][6]
Appearance	White to off-white crystalline solid / Crystalline powder	[2][3][6]
Melting Point	56-60 °C	[2][3][5]
Boiling Point	445.4 °C at 760 mmHg	[2][3]
Flash Point	223.1 °C	[2][3]
Density	1.28 g/cm ³	[2][3]




Section 2: Hazard Identification and Toxicological Profile

The toxicological risk of this compound is primarily driven by its functional groups. The aniline moiety suggests potential for toxicity if absorbed, while its physical form as a powder presents an inhalation and irritation risk.[8]

GHS Hazard Classification

The Globally Harmonized System (GHS) provides a clear summary of the known hazards.

Table 2: GHS Hazard Summary

Classification	Code	Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	H315	Causes skin irritation	 alt text	Warning
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	 alt text	Warning
Specific Target Organ Toxicity	H335	May cause respiratory irritation	 alt text	Warning

(Source: European Chemicals Agency (ECHA) via PubChem)[1]

Mechanistic Insights and Causality

- **Aniline Substructure:** Aniline and its derivatives are known to be toxic and can be absorbed through the skin.[8][9] While this specific compound is not classified for systemic toxicity, this structural alert warrants caution. The primary amino group on the benzene ring is the key feature driving this potential hazard.
- **Sulfonamide Group:** The sulfonamide group is a common feature in many pharmaceuticals. [10] While many are safe, some individuals can have hypersensitivity or allergic reactions to sulfonamides containing an arylamine group.[6][11]
- **Physical Form:** As a crystalline powder, the primary routes of exposure are inhalation of dust and direct contact with skin and eyes, which directly aligns with the GHS classifications for respiratory, skin, and eye irritation.[1][2][3]

Section 3: Risk Assessment and Mitigation Protocols

A proactive approach combining engineering controls, appropriate PPE, and standardized handling procedures is essential for safety.

Engineering Controls

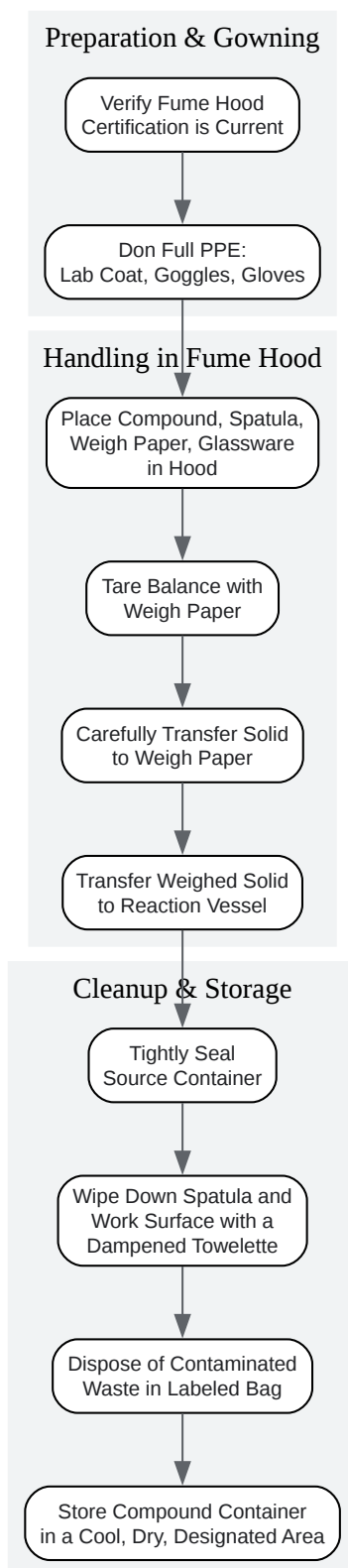
- **Chemical Fume Hood:** All work involving the handling of solid **2-Amino-N-ethylbenzenesulfonanilide**, including weighing, transferring, and preparing solutions, must be performed inside a certified chemical fume hood.[\[9\]](#)[\[12\]](#) This is the primary method to prevent inhalation of airborne particulates.
- **Ventilation:** The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.[\[13\]](#)
- **Accessible Safety Equipment:** A safety shower and eyewash station must be readily accessible and tested regularly.[\[9\]](#)[\[13\]](#)

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical splash goggles that form a seal around the eyes are mandatory.[\[9\]](#) [\[13\]](#) Standard safety glasses are insufficient.
- **Hand Protection:** Wear nitrile gloves for incidental contact. For prolonged handling or submersion, consult the glove manufacturer's compatibility chart.[\[9\]](#) Given the aniline substructure, double-gloving may be a prudent measure. Nitrile gloves are not always recommended for prolonged contact with aniline itself.[\[12\]](#) Always wash hands thoroughly after removing gloves.[\[12\]](#)
- **Body Protection:** A full-length laboratory coat, long pants, and closed-toe shoes are required at all times.[\[9\]](#)
- **Respiratory Protection:** If there is a risk of exceeding exposure limits or if engineering controls fail, a NIOSH-approved respirator with a particulate filter is necessary.[\[13\]](#)

Safe Handling and Storage Workflow

The following protocol outlines the necessary steps for safely handling the compound from receipt to disposal.



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Caption: Standard workflow for weighing and handling solid chemical irritants.

Storage: Store containers in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[12\]](#)[\[13\]](#) Containers should be kept tightly sealed and stored below eye level.[\[12\]](#)

Section 4: Emergency and First Aid Procedures

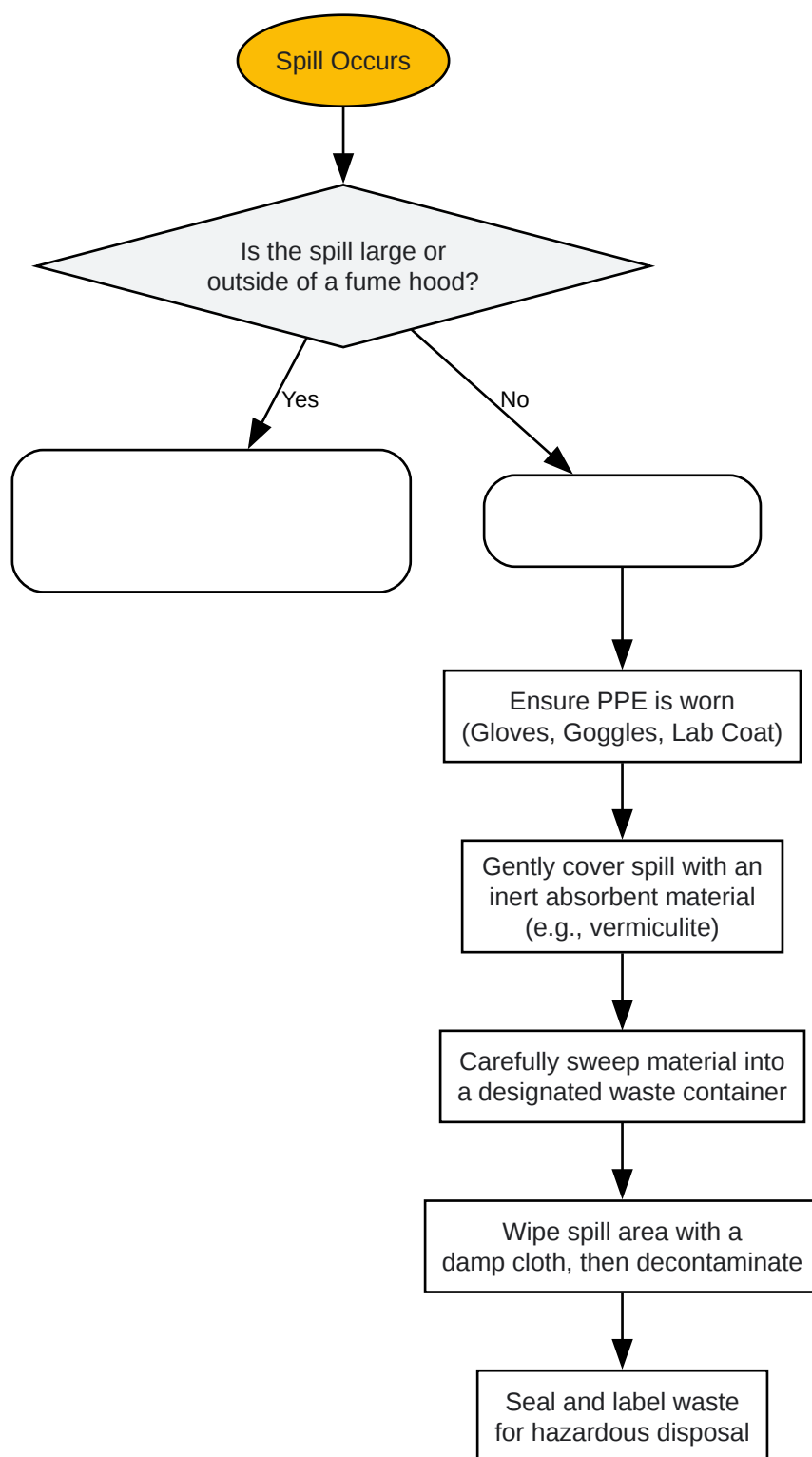
Immediate and correct response to an exposure is critical.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[2\]](#)[\[9\]](#)[\[13\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Wash skin with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[14\]](#)
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If respiratory symptoms occur, call a poison center or doctor.
- Ingestion: Do NOT induce vomiting.[\[13\]](#) Rinse mouth with water and seek immediate medical attention.[\[13\]](#)

Spill Response Protocol

The response to a spill depends on its size and location. The following decision tree provides guidance.



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Caption: Decision tree for responding to a chemical powder spill.

Section 5: Disposal Considerations

All waste materials contaminated with **2-Amino-N-ethylbenzenesulfonanilide**, including empty containers, used PPE, and spill cleanup materials, must be treated as hazardous chemical waste.

- Collect waste in a clearly labeled, sealed container.
- Do not mix with other waste streams unless compatibility is confirmed.
- Dispose of contents and container in accordance with all local, regional, and national regulations. Contact your institution's Environmental Health & Safety (EHS) department for specific guidance.^[9]

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References

- 1. Benzenesulfonamide, 2-amino-N-ethyl-N-phenyl- | C₁₄H₁₆N₂O₂S | CID 66472 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. chembk.com [chembk.com]
- 4. 2-Amino-N-ethylbenzenesulfonamide | CymitQuimica [cymitquimica.com]
- 5. 2-Amino-N-Ethyl-N-Phenyl Benzene Sulfonamide | CAS 81-10-7 | Chemical-Suppliers [chemical-suppliers.eu]
- 6. CAS 81-10-7: 2-Amino-N-ethyl-N-phenylbenzenesulfonamide [cymitquimica.com]
- 7. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 8. researchgate.net [researchgate.net]
- 9. ipo.rutgers.edu [ipo.rutgers.edu]
- 10. Sulfonamide (medicine) - Wikipedia [en.wikipedia.org]

- 11. Sulfonamide drugs: structure, antibacterial property, toxicity, and biophysical interactions - PMC [pmc.ncbi.nlm.nih.gov]
- 12. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 13. fishersci.com [fishersci.com]
- 14. scribd.com [scribd.com]
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